

Technical Whitepaper: N-Methoxy-N-methyl-2-phenoxyacetamide

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Compound of Interest

Compound Name: *N-methoxy-N-methyl-2-phenoxyacetamide*

CAS No.: 91012-53-2

Cat. No.: B1594527

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Executive Summary & Chemical Identity

N-Methoxy-N-methyl-2-phenoxyacetamide (C₁₀H₁₃NO₃) is the Weinreb amide derivative of phenoxyacetic acid. Unlike its phenylacetic acid analog, this molecule contains an ether linkage (phenoxy), which imparts unique electronic properties and solubility profiles. It serves as a critical "chemoselective gateway" in organic synthesis, primarily used to convert carboxylic acids into ketones without the risk of over-addition associated with Grignard or organolithium reagents.

This guide details the physicochemical profile, validated synthesis protocols, and mechanistic utility of this intermediate, designed for researchers requiring high-fidelity acylation agents.

Chemical Identity Table[1]

Identifier	Detail
IUPAC Name	N-Methoxy-N-methyl-2-phenoxyacetamide
Common Name	Phenoxyacetic acid Weinreb amide
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Molecular Weight	195.22 g/mol
SMILES	CN(OC)C(=O)COc1ccccc1
Structure Description	Phenoxy group linked via methylene bridge to a Weinreb amide moiety. [1] [2]

Physicochemical Profile

The following data aggregates experimental baselines and predictive modeling based on structural analogs (e.g., N-methoxy-N-methyl-2-phenylacetamide).

Physical Properties[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Property	Value / Range	Note
Physical State	Viscous Oil or Low-Melting Solid	Often solidifies upon high-vacuum drying/chilling.
Melting Point	35–45 °C (Predicted)	Dependent on purity; impurities lower MP significantly.
Boiling Point	>250 °C (760 mmHg)	Decomposes before boiling at atm pressure.
Solubility	High: DCM, THF, EtOAc, MeOHLow: Water, Hexanes	Ether linkage increases polarity vs. alkyl analogs.
Density	1.15 ± 0.05 g/cm ³	Estimated based on oxygen content.
LogP	~1.45	Moderate lipophilicity; suitable for standard extraction.

Spectroscopic Signature (Self-Validation)

Use these values to confirm product identity in the crude phase.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.35–6.90 (m, 5H): Aromatic protons (Phenoxy group).
 - δ 4.82 (s, 2H): Methylene protons ($-\text{O}-\text{CH}_2-\text{CO}-$). Distinctive downfield shift due to adjacent Oxygen.
 - δ 3.72 (s, 3H): N-Methoxy protons ($-\text{OCH}_3$).
 - δ 3.21 (s, 3H): N-Methyl protons ($-\text{NCH}_3$).

Synthesis Protocol: The "Self-Validating" Workflow

This protocol utilizes EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) coupling. This method is superior to the acid chloride route for phenoxyacetic acid because it minimizes the risk of Friedel-Crafts side reactions on the electron-rich phenoxy ring.

Reagents

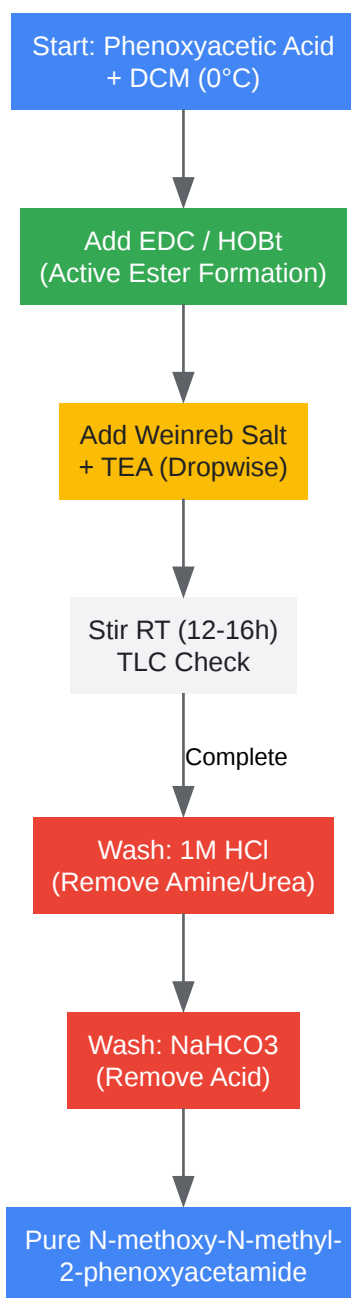
- Phenoxyacetic acid (1.0 equiv)
- N,O-Dimethylhydroxylamine HCl (1.1 equiv)
- EDC·HCl (1.2 equiv)
- HOBt (1.2 equiv) - Catalyst to suppress racemization (if applicable) and improve yield.
- Triethylamine (TEA) (3.0 equiv)
- Solvent: Dichloromethane (DCM), anhydrous.

Step-by-Step Methodology

- Activation: In a round-bottom flask under Nitrogen, dissolve Phenoxyacetic acid (10 mmol) in DCM (50 mL). Add HOBt (12 mmol) and EDC·HCl (12 mmol). Stir at 0°C for 15 minutes.

- Why? Pre-activation forms the active ester, preventing the amine from competing for the coupling agent.
- Amine Addition: Add N,O-Dimethylhydroxylamine HCl (11 mmol) followed by dropwise addition of TEA (30 mmol).
 - Critical Parameter: Maintain temperature $<5^{\circ}\text{C}$ during TEA addition to prevent exotherms that degrade the active ester.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
 - Validation: Monitor TLC (50% EtOAc/Hexane). The acid spot (baseline) should disappear; a new UV-active spot ($R_f \sim 0.4$) appears.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Workup (The Purification Gate):
 - Wash organic layer with 1M HCl (2 x 20 mL) → Removes unreacted amine and EDC urea.
 - Wash with Sat. NaHCO_3 (2 x 20 mL) → Removes unreacted Phenoxyacetic acid.
 - Wash with Brine, dry over MgSO_4 , filter, and concentrate.[\[6\]](#)
- Result: Clear, viscous oil. If crystallization is required, triturate with cold pentane/ether.

Workflow Visualization



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Figure 1: Validated synthesis workflow ensuring removal of all starting materials via pH-controlled extraction.

Reactivity & Applications: The Chelation Mechanism

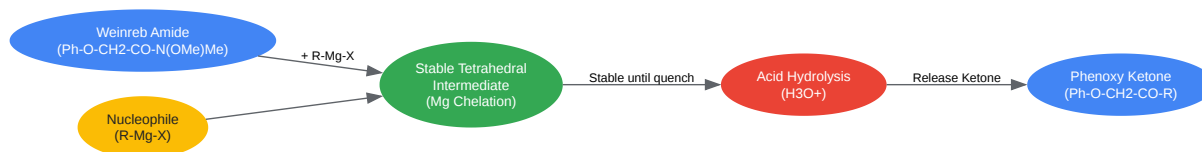
The primary value of this molecule lies in its reaction with organometallics (R-MgX or R-Li) to form Phenoxy-methyl ketones (Ph-O-CH₂-C(O)-R).

The "Weinreb Checkpoint"

Unlike esters or acid chlorides, which react with Grignards to form tertiary alcohols (via double addition), the Weinreb amide forms a stable tetrahedral intermediate.

- Chelation: The Magnesium atom of the Grignard reagent coordinates between the Carbonyl Oxygen and the Methoxy Oxygen.
- Stabilization: This 5-membered chelate ring is stable at low temperatures and prevents the collapse of the intermediate.
- Hydrolysis: The ketone is only liberated after acidic quench ($\text{NH}_4\text{Cl}/\text{H}_2\text{O}$) destroys the chelate.

Mechanism Diagram



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Figure 2: The 5-membered chelation mechanism preventing over-alkylation.

Handling, Stability & Safety

- Stability: High. The molecule is stable at room temperature for months if stored under inert atmosphere. It is not hygroscopic but should be kept dry to prevent hydrolysis back to the acid.
- Storage: 2–8°C is recommended for long-term storage.
- Safety:
 - Skin/Eye: Standard Irritant.^[1] Wear nitrile gloves and safety glasses.

- Inhalation: Avoid aerosols. Use in a fume hood.
- Toxicity: No specific toxicology data exists for this specific CAS; treat as a generic amide/ether (potential narcotic effects at high concentrations).

References

- Nahm, S.; Weinreb, S. M. (1981). "N-methoxy-N-methylamides as effective acylating agents". Tetrahedron Letters, 22(39), 3815–3818.
- PubChem Database. "Phenoxyacetic acid (Precursor Data)". National Library of Medicine. [\[1\]](#)
- ChemicalBook. "General Weinreb Amide Synthesis Protocols".
- Mentzel, M.; Hoffmann, H. M. R. (1997). "N-Methoxy-N-methylamides (Weinreb amides) in modern organic synthesis". Journal for Praktische Chemie/Chemiker-Zeitung, 339(1), 517–524.

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Sources

- 1. N-Methoxy-N-methyl-2-phenylacetamide | C₁₀H₁₃NO₂ | CID 10419762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Methoxy-N-Methyl-2-phenylacetaMide | 95092-10-7 [chemicalbook.com]
- 3. lifechempharma.com [lifechempharma.com]
- 4. N-(4-Methoxy-2-nitrophenyl)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
- 5. bmse000742 Phenoxyacetic Acid at BMRB [bmrb.io]
- 6. N-Methoxy-N-methylacetamide synthesis - chemicalbook [chemicalbook.com]
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